

Thermal Analysis of Cyclooctadecane using DSC and TGA: An Application Note

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Compound of Interest

Compound Name: Cyclooctadecane

CAS No.: 296-18-4

Cat. No.: B14757594

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Introduction

Cyclooctadecane (C₁₈H₃₆) is a large-ring cycloalkane with a molecular weight of 252.48 g/mol. [1] Its thermal properties are of significant interest in various fields, including its use as a phase-change material (PCM) for thermal energy storage and as a component in pharmaceutical formulations. Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are powerful analytical techniques used to characterize the thermal behavior of materials. DSC measures the heat flow associated with thermal transitions as a function of temperature, providing information on melting, crystallization, and other phase changes. TGA measures the change in mass of a sample as a function of temperature, offering insights into thermal stability and decomposition. This application note provides a detailed protocol for the thermal analysis of **cyclooctadecane** using DSC and TGA.

Quantitative Data Summary

The thermal properties of **cyclooctadecane** have been determined through various studies. The key quantitative data are summarized in the table below for easy reference and

comparison.

| Thermal Event | Parameter | Value | Unit | Reference |
|---------------|---|---------------|--------|-----------|
| Melting | Onset Temperature | ~72.85 | °C | [1] |
| Melting | Peak Temperature (Tfus) | 73 | °C | [1] |
| Melting | Enthalpy of Fusion ($\Delta_{\text{fus}}H$) | 9.87 | kJ/mol | [1] |
| Decomposition | Onset Temperature | Not specified | °C | |
| Decomposition | Mass Loss | Not specified | % | |

Note: The melting point is reported as 346 K (72.85 °C) in the NIST WebBook.[1] The enthalpy of fusion is also reported as 9.87 kJ/mol.[1]

Experimental Protocols

Differential Scanning Calorimetry (DSC) Protocol

Objective: To determine the melting point and enthalpy of fusion of **cyclooctadecane**.

Instrumentation: A calibrated differential scanning calorimeter.

Materials:

- **Cyclooctadecane** (high purity)
- Aluminum DSC pans and lids
- An empty, hermetically sealed aluminum pan as a reference

Procedure:

- Sample Preparation: Accurately weigh 3-5 mg of **cyclooctadecane** into a standard aluminum DSC pan.
- Encapsulation: Hermetically seal the pan to prevent any loss of sample due to sublimation.
- Reference Pan: Prepare an empty, hermetically sealed aluminum pan to be used as the reference.
- Instrument Setup:
 - Place the sample pan and the reference pan into the DSC cell.
 - Purge the cell with a dry, inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min).
- Thermal Program:
 - Equilibrate the sample at 25 °C.
 - Ramp the temperature from 25 °C to 100 °C at a heating rate of 10 °C/min.
 - Hold at 100 °C for 2 minutes to ensure complete melting.
 - Cool the sample from 100 °C to 25 °C at a cooling rate of 10 °C/min to observe crystallization.
- Data Analysis:
 - Determine the onset temperature and the peak temperature of the endothermic melting peak from the heating curve.
 - Calculate the enthalpy of fusion (in J/g) by integrating the area of the melting peak.

Thermogravimetric Analysis (TGA) Protocol

Objective: To evaluate the thermal stability and decomposition profile of **cyclooctadecane**.

Instrumentation: A calibrated thermogravimetric analyzer.

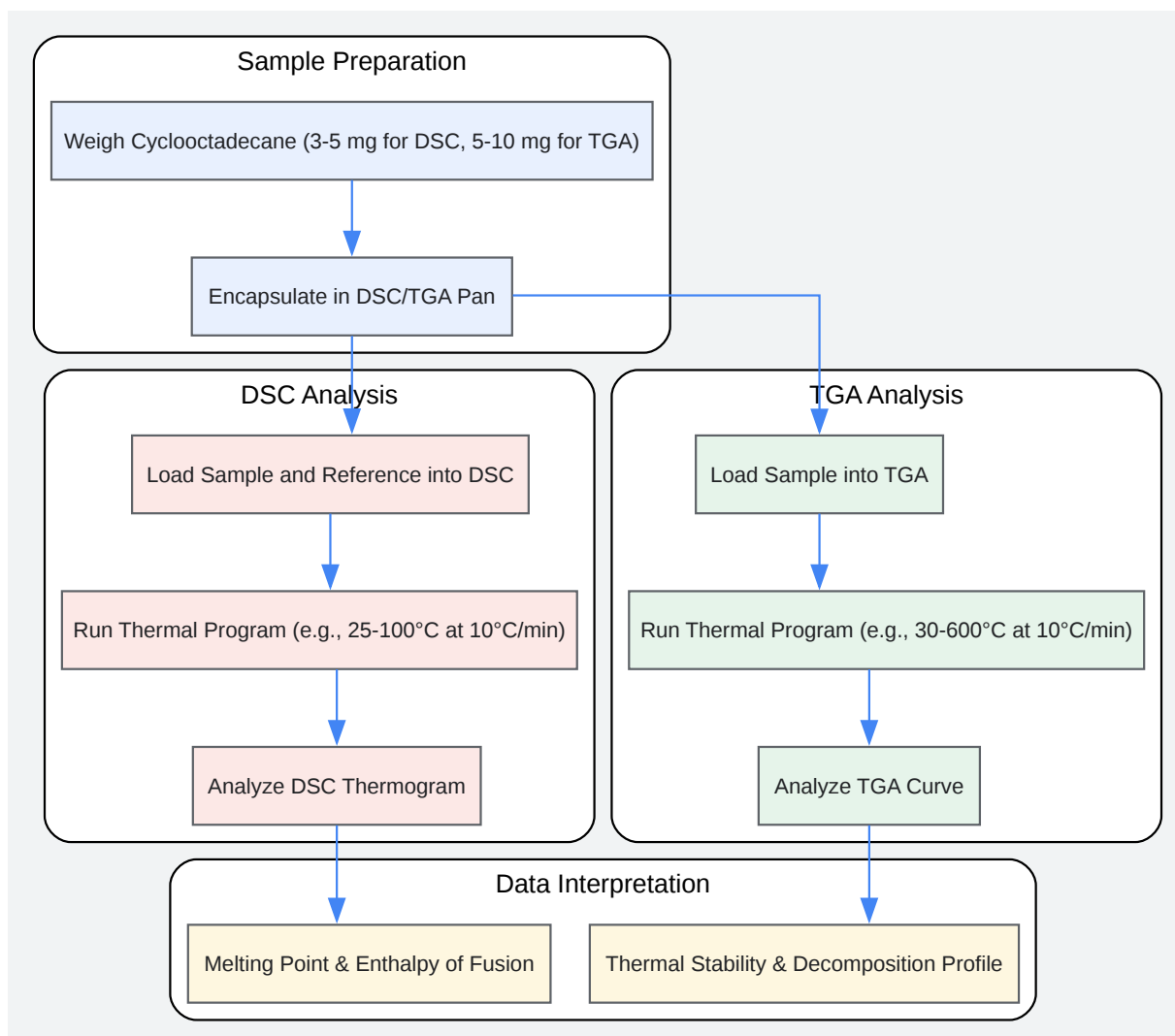
Materials:

- **Cyclooctadecane** (high purity)
- TGA sample pans (e.g., alumina or platinum)

Procedure:

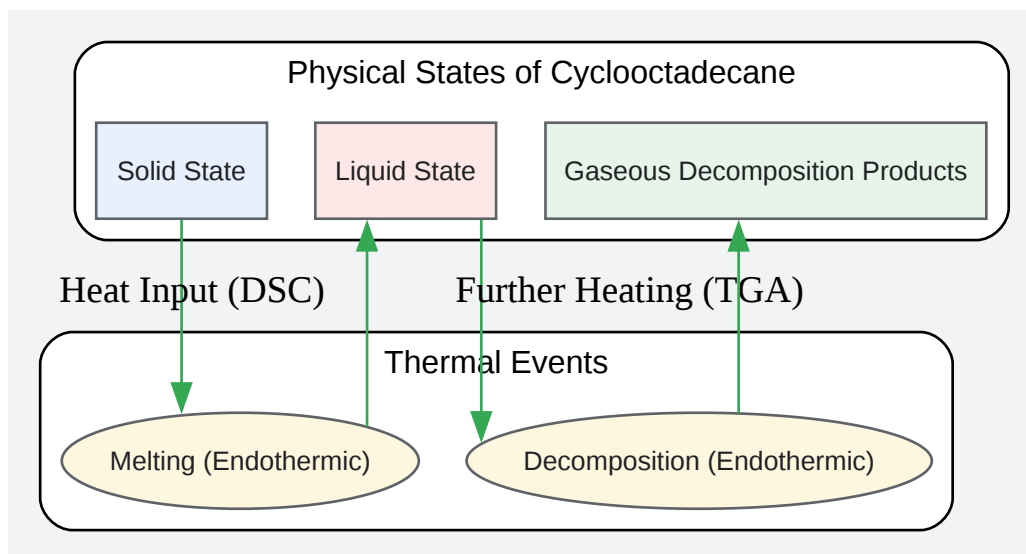
- Sample Preparation: Place 5-10 mg of **cyclooctadecane** into a TGA sample pan.
- Instrument Setup:
 - Place the sample pan onto the TGA balance.
 - Purge the furnace with a dry, inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min) to prevent oxidative decomposition.
- Thermal Program:
 - Equilibrate the sample at 30 °C.
 - Heat the sample from 30 °C to 600 °C at a constant heating rate of 10 °C/min.
- Data Analysis:
 - Record the mass of the sample as a function of temperature.
 - Determine the onset temperature of decomposition, which is the temperature at which significant mass loss begins.
 - Analyze the TGA curve to identify the temperature ranges of different decomposition steps and the percentage of mass loss at each step.
 - The derivative of the TGA curve (DTG curve) can be used to determine the temperatures of the maximum rates of decomposition.

Visualizations



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Caption: Experimental Workflow for Thermal Analysis of **Cyclooctadecane**.



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Caption: Relationship between Thermal Events and Physical States of **Cyclooctadecane**.

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References

- 1. Cyclooctadecane [webbook.nist.gov]
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